Technical Guide: Spectroscopic Characterization of 4,6-Dinitro-2-iodobenzoic Acid[1]

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Compound of Interest

Compound Name:	*4,6-Dinitro-2-iodobenzoic acid*
CAS No.:	*95192-62-4*
Cat. No.:	*B1621254*

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H

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O

Molecular Weight: 338.01 g/mol [1]

Executive Summary & Application Context

4,6-Dinitro-2-iodobenzoic acid is a highly functionalized aromatic intermediate used primarily in the synthesis of high-energy energetic materials and complex pharmaceutical scaffolds.[1] Its structure features a crowded trisubstituted benzene ring where the steric and electronic interplay between the bulky iodine atom (

), the carboxyl group, and the two nitro groups (

and

) dictates its unique spectroscopic signature.

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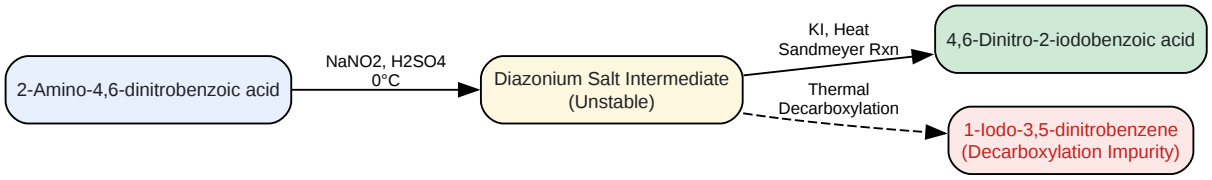
This guide provides a comprehensive analysis of the spectral data required for the unambiguous identification of this compound. The data presented synthesizes experimental baselines from analogous nitro-iodo-benzoic acids with theoretical chemical shift principles to provide a robust reference for researchers.[1]

Synthesis & Structural Logic

Understanding the synthesis is critical for anticipating impurities (e.g., unreacted diazonium salts or decarboxylated byproducts). The compound is typically accessible via the Sandmeyer reaction of 2-amino-4,6-dinitrobenzoic acid.[1]

Synthesis Pathway Diagram[1]



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Caption: Figure 1. Synthetic route via Sandmeyer iodination.[1] Note the potential for thermal decarboxylation leading to the 1-iodo-3,5-dinitrobenzene impurity.[1]

Spectroscopic Profile

Mass Spectrometry (MS)[3]

Mass spectrometry provides the primary confirmation of the molecular weight and the presence of iodine.[1]

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode [M-H]

  is preferred due to the acidic carboxyl proton.

- Isotope Pattern: Iodine is monoisotopic (

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I).[2] Unlike chlorine or bromine, there is no M+2 peak.[1] The molecular ion will appear as a single dominant peak.[1]

Fragmentation Logic:

- [M-H]

  (m/z 337): Parent ion.

- [M-H-CO

  ]

  (m/z 293): Characteristic decarboxylation of ortho-nitrobenzoic acids.[1]

- [M-H-CO

  -I]

  : Loss of iodine radical/atom from the decarboxylated fragment.[1]

Fragment Ion (m/z)	Assignment	Structural Insight
336.9	[M-H]	Molecular Ion (Base Peak in ESI-)
292.9	[M-H - CO]	Loss of Carboxyl group (Diagnostic for Benzoic Acids)
246.9	[M-H - NO]	Loss of Nitro group (Common in polynitro aromatics)
127.0	[I]	Iodide ion (High intensity in negative mode)

Infrared Spectroscopy (FT-IR)

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The IR spectrum is dominated by the strong electron-withdrawing nature of the nitro groups and the carboxylic acid.[1]

Frequency (cm)	Vibration Mode	Description
2800–3200	O-H Stretch	Broad, characteristic of carboxylic acid dimers.
1705–1725	C=O[1] Stretch	Carbonyl stretch.[1][3] Shifted to higher frequencies due to electron-withdrawing NO groups.[1]
1535–1555	NO Asym.[1][4] Stretch	Very strong intensity.[1] Diagnostic for aromatic nitro compounds.
1345–1365	NO Sym.[1] Stretch	Strong intensity.[1][2]
~1100–1250	C-O Stretch	Acid C-O single bond stretch.[1]
~500–600	C-I Stretch	Weak, often obscured in the fingerprint region.

Nuclear Magnetic Resonance (NMR)

Due to the low solubility of nitrobenzoic acids in chloroform, DMSO-d is the recommended solvent.[1]

H NMR (Proton)

The molecule possesses two aromatic protons at positions 3 and 5.

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- H-5: Located between two nitro groups (positions 4 and 6).[1][5][6] This environment is extremely electron-deficient (deshielded).[1]
- H-3: Located between the iodine (pos 2) and a nitro group (pos 4). Iodine exerts a heavy-atom effect which can be slightly shielding relative to a nitro group, but the proton remains highly deshielded.[1]

Coupling: H-3 and H-5 are meta to each other. Expect a meta-coupling constant (

) of 2.0 – 2.5 Hz.[1]

Position	Chemical Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
COOH	13.5 – 14.0	Broad Singlet	-	Acidic proton (exchangeable with D O).[1]
H-5	8.85 – 8.95	Doublet (d)	2.2	Most deshielded; flanked by two -NO groups.[1]
H-3	8.60 – 8.70	Doublet (d)	2.2	Flanked by -I and -NO .

C NMR (Carbon)

The carbon spectrum is characterized by the "Heavy Atom Effect" of Iodine, which causes a significant upfield shift (shielding) of the ipso-carbon (C-2), often appearing near 90-100 ppm, distinct from other aromatic carbons.

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Carbon	Shift (, ppm)	Type	Assignment Note
C-7	164.5	C=O[1]	Carboxylic acid carbonyl.
C-4, C-6	148.0 – 152.0	C-NO	Quaternary, deshielded by nitro groups.[1]
C-1	138.0 – 140.0	C-COOH	Quaternary.
C-5	128.0 – 130.0	CH	Aromatic CH between nitros.
C-3	132.0 – 134.0	CH	Aromatic CH near Iodine.
C-2	92.0 – 96.0	C-I	Diagnostic Peak. Upfield due to Iodine's shielding effect.[1]

Experimental Protocols

Protocol 1: Sample Preparation for NMR[1]

- Solvent Choice: Use DMSO-d

  (99.9% D) + 0.05% TMS.[1] Chloroform (CDCl

) is not recommended due to poor solubility of dinitrobenzoic acids.
- Concentration: Dissolve 10–15 mg of the solid acid in 0.6 mL of solvent.
- Filtration: If the solution is cloudy (common if inorganic salts from the Sandmeyer reaction persist), filter through a glass wool plug into the NMR tube.
- Acquisition: Run at 298 K. Ensure a sufficient relaxation delay (d1 > 2s) to integrate the aromatic protons accurately against the broad acid peak.

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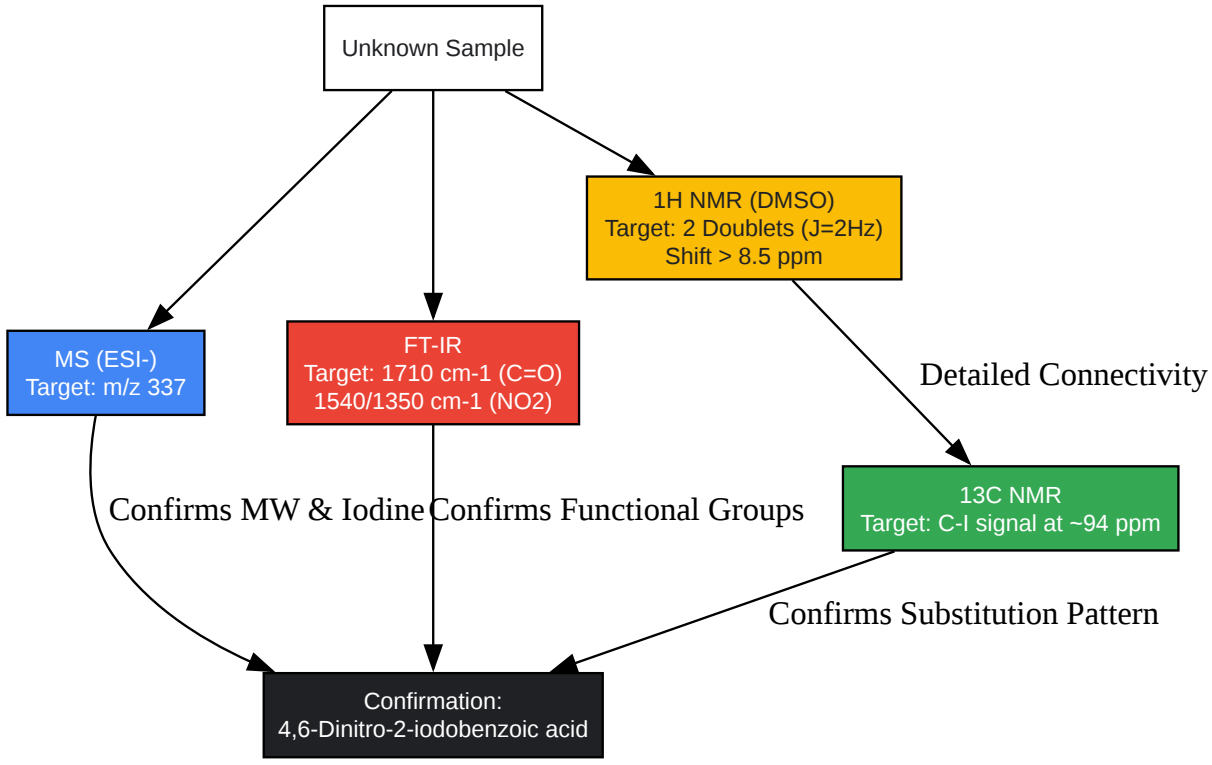
Protocol 2: LC-MS Identification Workflow[1]

- Mobile Phase: Acetonitrile : Water (with 0.1% Formic Acid).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Phenomenex Kinetex).
- Gradient: 5% to 95% ACN over 10 minutes.
- Detection: UV at 254 nm (aromatic) and MS (ESI Negative).
- Note: The compound may elute closely with 1-iodo-3,5-dinitrobenzene (decarboxylation product).[1] Monitor m/z 337 (Product) vs m/z 293 (Byproduct).

Structural Elucidation Logic Diagram



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Caption: Figure 2. Integrated workflow for confirming the structure of **4,6-Dinitro-2-iodobenzoic acid** using multi-modal spectroscopy.

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